

Methoxyfenozide Field Trial Performance: A Comparative Meta-Analysis

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Compound of Interest

Compound Name: *Insecticidal agent 18*

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This guide provides a comprehensive comparison of methoxyfenozide's performance in field trials against alternative insecticides. The data presented is a meta-summary derived from multiple studies, offering an objective overview of its efficacy and environmental impact. Detailed experimental protocols are provided for key cited experiments to ensure reproducibility and critical evaluation.

Performance Against Target Pests

Methoxyfenozide, an insect growth regulator, demonstrates high efficacy against a range of lepidopteran pests.^{[1][2][3]} Its unique mode of action, which mimics the insect molting hormone ecdysone, leads to premature and lethal molting in larval stages.^{[1][2][4]} This targeted approach results in significant pest mortality and crop protection, often comparable or superior to other industry-standard insecticides.

A field study on sugarcane demonstrated that Methoxyfenozide 24% SC at application rates of 500 ml/ha and 625 ml/ha resulted in the lowest incidence of early shoot borer (*Chilo infuscatellus*) and internode borer (*Chilo sacchariphagus indicus*), respectively.^[5] At 7 days after treatment, the 625 ml/ha application recorded the lowest early shoot borer damage at 1.80%, on par with the 500 ml/ha application at 1.83%.^[5] Furthermore, the highest cane yields were recorded in plots treated with Methoxyfenozide 24% SC at 625 ml/ha (108.46 t/ha) and 500 ml/ha (106.14 t/ha).^[5]

In almond orchards, multiple applications of methoxyfenozide were found to be more effective than a single application of other insecticides for controlling the navel orangeworm (*Amyelois transitella*).^[6] Specifically, two or three applications of methoxyfenozide bracketing the hull split period were more effective than a single application of phosmet or permethrin.^[6] Field experiments also showed that methoxyfenozide reduced the survival of navel orangeworm eggs by 96-99%.^[6]

A multi-year study on soybeans demonstrated that a nanoparticle formulation of methoxyfenozide was as efficacious as the commercial formulation, Intrepid 2F, at the same active ingredient concentration.^[7]

Comparative Efficacy and Impact on Non-Target Organisms

A significant advantage of methoxyfenozide is its selectivity, which results in a lower impact on non-target organisms compared to broader-spectrum insecticides.^{[1][8]}

A field experiment in a commercial willow plantation directly compared the effects of methoxyfenozide and cypermethrin on the arthropod community. The results showed that the number of dead arthropods collected 72 hours after treatment with methoxyfenozide was 66% lower than in cypermethrin-treated areas.^{[9][10]} Methoxyfenozide was found to be lethal to a smaller number of families of dipterans, coleopterans, and hymenopterans compared to cypermethrin.^{[9][10]} The abundance of dead predators, herbivores, and parasitoids was also lower in the methoxyfenozide-treated trees.^{[9][10]}

Laboratory and field trials have also shown that methoxyfenozide is not toxic to the beneficial egg parasitoid *Trichogramma nr. brassicae* at field rates, making it suitable for integrated pest management (IPM) programs.^[11] In contrast, insecticides like naled and chlorfenapyr caused 100% mortality in adult *Trichogramma* in direct application assays.^[11]

The following tables summarize the quantitative data from these field trials.

Table 1: Efficacy of Methoxyfenozide Against Sugarcane Borers

Treatment	Application Rate (ml/ha)	Early Shoot Borer Incidence (%) (7 DAT)	Internode Borer Incidence (%)	Cane Yield (t/ha)
Methoxyfenozide 24% SC	625	1.80	0.03	108.46
Methoxyfenozide 24% SC	500	1.83	0.03	106.14
Methoxyfenozide 24% SC	375	Not specified	0.28	Not specified
Fipronil 5% SC	2000	2.61	0.55	Not specified
Monocrotophos 36% SL	2250	Not specified	1.18	Not specified
Chlorpyrifos 20% EC	1500	Not specified	1.59	Not specified
Untreated Check	-	Not specified	Not specified	Not specified

Source: Journal of Pharmacognosy and Phytochemistry, 2019.[5]

Table 2: Impact of Methoxyfenozide and Cypermethrin on Non-Target Arthropods

Insecticide	Total Dead Arthropods (72 hours post-treatment)	Key Affected Non-Target Groups
Methoxyfenozide	1274	Lower number of dipteran, coleopteran, and hymenopteran families.
Cypermethrin	3408	Higher number of dipteran, coleopteran, and hymenopteran families. Also recorded Dytiscidae, Pseudoscorpionida, and Isopoda which were absent in methoxyfenozide samples.

Source: ResearchGate, Effects of the insecticides methoxyfenozide and cypermethrin on non-target arthropods: a field experiment.[9][10]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to allow for scientific scrutiny and replication.

Methoxyfenozide Efficacy Trial in Sugarcane

- Experimental Design: Randomized block design with seven treatments replicated three times.[5]
- Plot Size: 7.5 x 4 meters.[5]
- Crop: Sugarcane Var, Co-94012, sown at 90x30 cm spacing.[5]
- Treatments: Methoxyfenozide 24% SC at 375, 500, and 625 ml/ha; Fipronil 5% SC at 2000 ml/ha; Monocrotophos 36% SL at 2250 ml/ac; Chlorpyrifos 20% EC at 1500 ml/ha; and an untreated control.[5]
- Data Collection:

- Early shoot borer incidence was recorded at 7 and 30 days after treatment.[5]
- Internode borer incidence was recorded at harvest from 25 randomly selected canes per plot by counting the number of internodes and the number of damaged internodes.[5]
- Cane yield was recorded at harvest.[5]
- Statistical Analysis: Data was transformed to arcsine values and subjected to statistical analysis.[5]

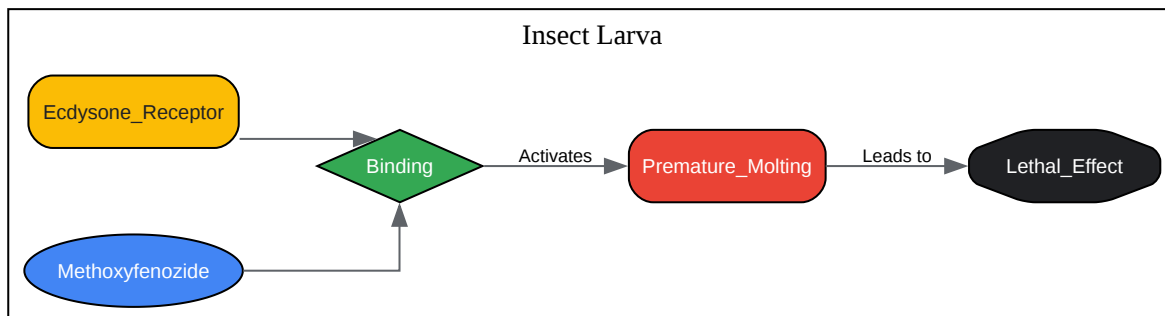
Comparative Impact Assessment on Non-Target Arthropods in Willow Plantation

- Experimental Design: One-way ANOVA design with the insecticide as the treatment factor.[9][10]
- Experimental Unit: Each individual tree.[9][10]
- Treatments: Methoxyfenozide and cypermethrin.[9][10]
- Data Collection: Dead arthropods were collected in four boxes placed underneath each tree for 72 hours after treatment.[9][10]
- Response Variable: The number of dead arthropods collected per sampling unit.[9][10]
- Statistical Analysis: A one-way ANOVA was used to analyze the data.[9][10]

Visualizations

Methoxyfenozide Mode of Action

The following diagram illustrates the signaling pathway of methoxyfenozide, which acts as an ecdysone agonist.

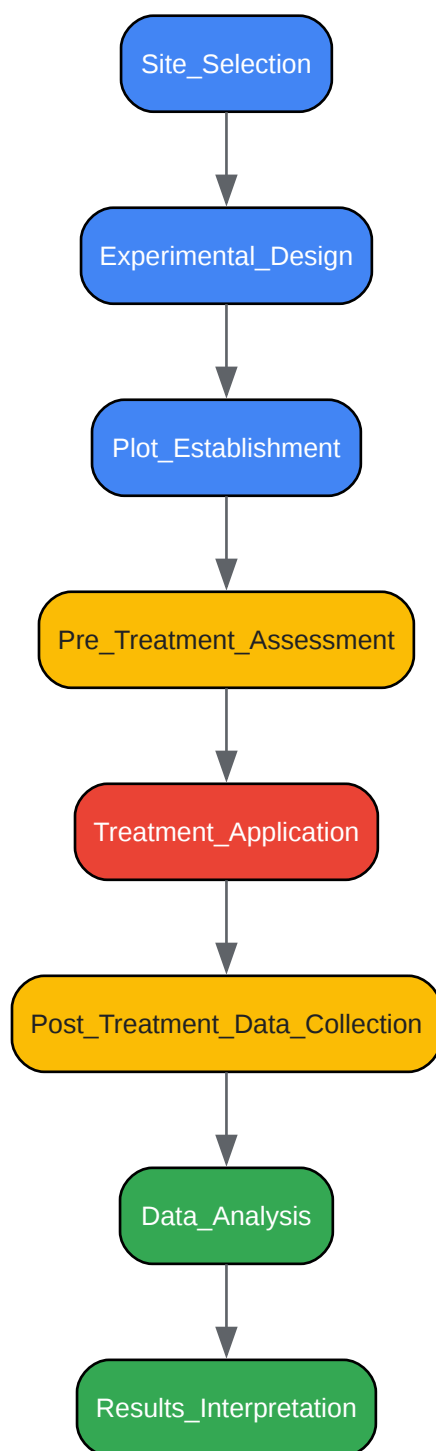


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Caption: Methoxyfenozide binds to the ecdysone receptor, triggering premature and lethal molting.

Generalized Field Trial Workflow

The diagram below outlines a typical experimental workflow for a field trial evaluating insecticide efficacy.



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Caption: A generalized workflow for conducting insecticide field efficacy trials.

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